Introduction: The Strategic Value of Boron-Containing Heterocycles

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Compound of Interest

Compound Name:	*(6-Methylquinolin-3-yl)boronic acid*
CAS No.:	*1370040-78-0*
Cat. No.:	*B1404036*

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In medicinal chemistry, the incorporation of a boronic acid moiety is a well-established strategy for modulating the biological activity, selectivity, and pharmacokinetic profiles of drug candidates.[5][6] Boronic acids can act as bioisosteres of carboxylic acids and have been successfully integrated into several FDA-approved drugs.[5][7][8] When this functional group is appended to a privileged heterocyclic scaffold like quinoline—known for its prevalence in compounds with anticancer, antibacterial, and antimalarial properties—the resulting molecule becomes a highly valuable building block.[4][9] **(6-Methylquinolin-3-yl)boronic acid** exemplifies this synergy, offering chemists a reliable tool for introducing a substituted quinoline nucleus into target structures.

Physicochemical Profile of (6-Methylquinolin-3-yl)boronic acid

The fundamental properties of **(6-Methylquinolin-3-yl)boronic acid** are summarized below. A comprehensive understanding of these characteristics is essential for its proper handling, storage, and application in synthesis.

Table 1: Key Physicochemical Properties

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Property	Value	Source
Molecular Formula	$C_{10}H_{10}BNO_2$	[1][2]
Molecular Weight	187.00 g/mol	[1][2]
Appearance	White to off-white powder	[1]
Storage Conditions	Store at 0-8 °C, under inert atmosphere	[1]

As a Lewis acid, the boron atom in **(6-Methylquinolin-3-yl)boronic acid** can accept a pair of electrons, a property that is fundamental to its reactivity.[5] In aqueous media, it exists in equilibrium between a neutral, trigonal planar form and an anionic, tetrahedral boronate species, a transformation that is crucial for the transmetalation step in Suzuki-Miyaura coupling.[5]

Caption: Chemical structure of **(6-Methylquinolin-3-yl)boronic acid**.

Synthesis and Characterization

The synthesis of arylboronic acids is a well-documented field. Classical methods often involve the reaction of an organometallic intermediate, such as a Grignard or organolithium reagent, with a trialkyl borate ester at low temperatures.[8] However, these methods can suffer from low functional group tolerance.

Modern approaches offer milder and more efficient alternatives. For heterocyclic systems like quinolines, palladium-catalyzed C-H borylation or the coupling of a haloquinoline with a diboron reagent (e.g., bis(pinacolato)diboron) are preferred strategies.[10] These methods provide direct access to the desired boronic acid or its corresponding boronate ester, which can be readily hydrolyzed.

Causality in Synthesis: The choice of a palladium-catalyzed route is driven by its high efficiency and broad substrate scope. The catalyst facilitates the activation of a C-H or C-X (X = Cl, Br, I) bond on the quinoline ring, enabling the subsequent introduction of the boron moiety under relatively mild conditions, thus preserving other functional groups in the molecule.

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Upon synthesis, the identity and purity of **(6-Methylquinolin-3-yl)boronic acid** are confirmed using standard analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H, ^{13}C, ^{11}B), and High-Resolution Mass Spectrometry (HRMS) to verify the exact mass and molecular formula.

Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

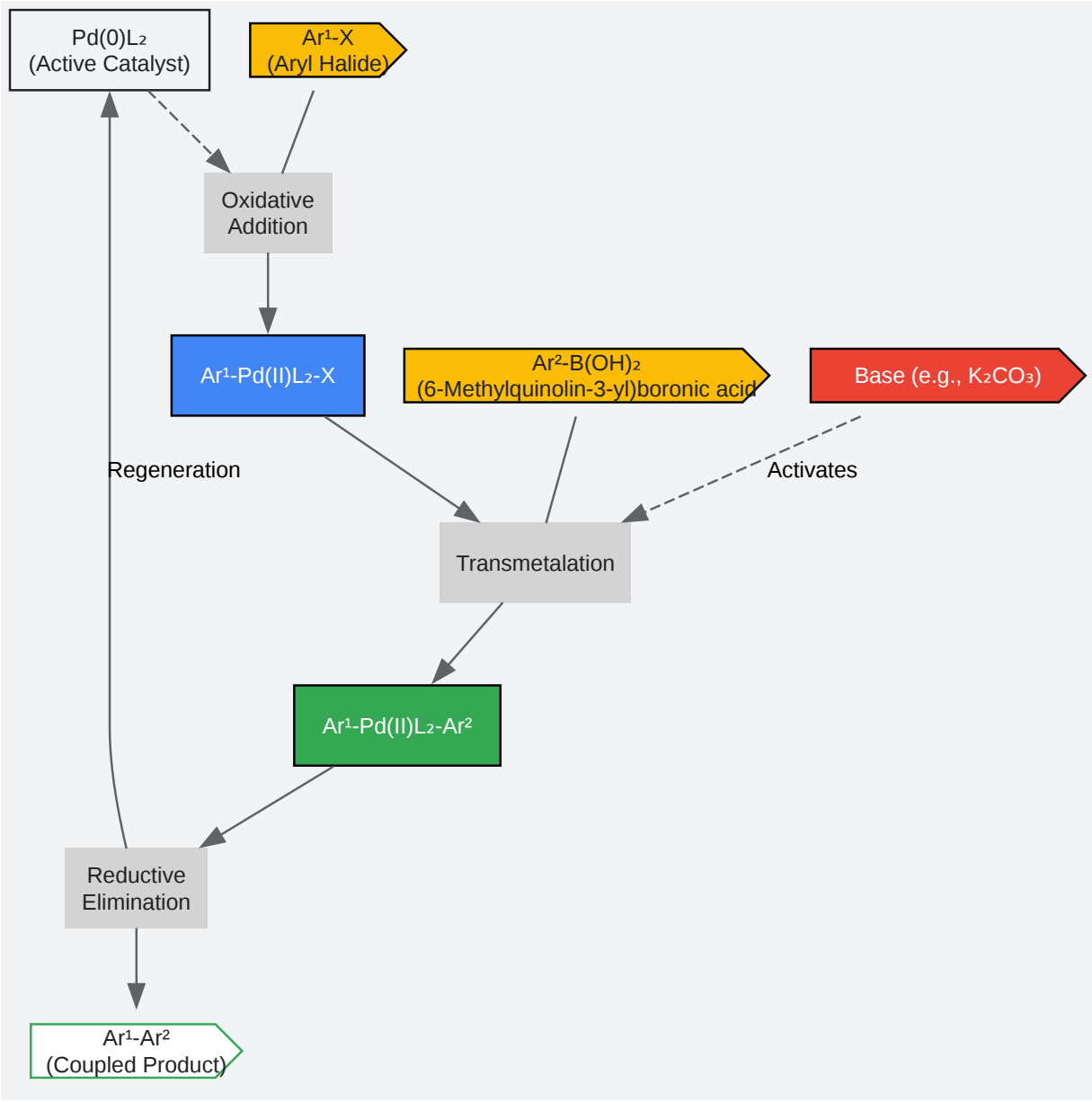
The paramount application of **(6-Methylquinolin-3-yl)boronic acid** is in the Suzuki-Miyaura cross-coupling reaction. This Nobel Prize-winning methodology is one of the most powerful tools for forming carbon-carbon bonds, particularly between sp^2-hybridized carbon atoms, to construct biaryl and hetero-biaryl frameworks.[4][8][11]

Mechanism and Rationale

The reaction proceeds via a catalytic cycle involving a palladium complex. Understanding this cycle is key to optimizing reaction conditions.[8][12]

- Oxidative Addition: A low-valent Pd(0) catalyst oxidatively inserts into the carbon-halide bond of an aryl or vinyl halide (Ar^1-X), forming a Pd(II) intermediate.
- Transmetalation: The boronic acid (Ar^2-$B(OH)_2$), activated by a base to form a more nucleophilic boronate species, transfers its organic group (Ar^2) to the Pd(II) complex, displacing the halide. This is the rate-determining step in many cases. The choice of base is critical; it must be strong enough to activate the boronic acid without degrading the substrates or catalyst.
- Reductive Elimination: The two organic groups (Ar^1 and Ar^2) on the palladium center couple and are eliminated from the complex, forming the new C-C bond (Ar^1-Ar^2) and regenerating the active Pd(0) catalyst.

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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Validated Experimental Protocol

This protocol provides a robust, self-validating system for coupling **(6-Methylquinolin-3-yl)boronic acid** with a generic aryl bromide.

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Objective: To synthesize 3-Aryl-6-methylquinoline.

Reagents:

- **(6-Methylquinolin-3-yl)boronic acid** (1.2 equivalents)
- Aryl Bromide (1.0 equivalent)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03 equivalents)
- Potassium Carbonate (K_2CO_3), anhydrous (3.0 equivalents)
- 1,4-Dioxane (Anhydrous)
- Water (Degassed)

Equipment:

- Schlenk flask or reaction vial with a magnetic stir bar
- Inert atmosphere setup (Nitrogen or Argon)
- Heating mantle or oil bath with temperature control
- TLC plates and developing chamber
- Rotary evaporator
- Silica gel for column chromatography

Step-by-Step Methodology:

- Inerting the System (Causality): To a dry Schlenk flask containing a stir bar, add the Aryl Bromide (1.0 eq), **(6-Methylquinolin-3-yl)boronic acid** (1.2 eq), and K_2CO_3 (3.0 eq). The system is then subjected to three cycles of vacuum and backfill with an inert gas (N_2 or Ar). This step is critical to remove oxygen, which can oxidize and deactivate the Pd(0) catalyst.
- Catalyst and Solvent Addition: Under a positive pressure of inert gas, add the $Pd(PPh_3)_4$ catalyst (0.03 eq). Subsequently, add anhydrous 1,4-dioxane and degassed water in a 4:1

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ratio via syringe. The use of degassed solvents further prevents catalyst deactivation.

- Reaction Execution: Heat the reaction mixture to 80-90 °C with vigorous stirring. The reaction progress is monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting aryl bromide is consumed (typically 4-12 hours).

- Work-up and Extraction: Cool the reaction to room temperature. Dilute the mixture with ethyl acetate and water. Transfer to a separatory funnel, separate the layers, and extract the aqueous layer twice more with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.

- Purification (Self-Validation): Concentrate the crude product under reduced pressure using a rotary evaporator. The residue is purified by flash column chromatography on silica gel. The purity of the final product fractions, as determined by TLC, validates the success of the separation.

- Characterization: Confirm the structure and purity of the isolated product using NMR and HRMS.

Applications in Drug Discovery and Beyond

The true value of **(6-Methylquinolin-3-yl)boronic acid** lies in the molecules it helps create. The resulting 3-aryl-6-methylquinoline core is a feature in numerous compounds being investigated for therapeutic applications.

- Kinase Inhibitors: Many small-molecule kinase inhibitors, critical in oncology, feature hetero-biaryl structures. This building block provides a direct route to novel quinoline-based inhibitors targeting kinases like HIPK2.[3][10]

- Antimicrobial Agents: The quinoline nucleus is a known pharmacophore in antibacterial agents.[9] Suzuki-Miyaura coupling allows for the rapid generation of libraries of substituted quinolines for antimicrobial screening.

- Materials Science: The rigid, planar structure and nitrogen atom of the quinoline ring make it an excellent ligand for metal coordination. This allows for its use in developing novel metal-organic complexes and fluorescent sensors.[3]

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Conclusion

(6-Methylquinolin-3-yl)boronic acid is more than a chemical with a defined molecular weight; it is a strategic enabler for innovation in chemical synthesis. Its robust utility in the Suzuki-Miyaura reaction provides researchers with a reliable and efficient method for constructing complex molecular architectures. For professionals in drug discovery and materials science, this compound represents a key building block for developing next-generation therapeutics and functional materials.

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